

Amyl Salicylate: A Technical Guide to its Solubility in Organic Solvents and Water

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Compound of Interest

Compound Name: Amyl salicylate

Cat. No.: B1664950

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **amyl salicylate**, a common fragrance and flavor ingredient, in various organic solvents and water. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and formulation, offering key data and methodologies for its use in relevant applications.

Core Executive Summary

Amyl salicylate, an ester of salicylic acid and amyl alcohol, is a colorless to pale yellow liquid with a characteristic floral scent. Its solubility is a critical parameter in its application in cosmetics, perfumery, and potentially in pharmaceutical formulations as a fragrance or for other specialized purposes. This guide summarizes its solubility profile, presenting quantitative data where available and outlining detailed experimental protocols for its determination.

Data Presentation: Solubility of Amyl Salicylate

The solubility of **amyl salicylate** is characterized by its high affinity for organic solvents and very low solubility in water. The following tables provide a structured summary of available solubility data.

Quantitative Solubility Data

The most precise quantitative solubility data for **amyl salicylate** is available for its solubility in water.

Table 1: Quantitative Solubility of **Amyl Salicylate** in Water

Solvent	Temperature (°C)	Solubility (mg/L)	Molarity (mol/L)
Water	20	5.0 - 5.5[1][2][3][4]	~ 2.4 x 10 ⁻⁵ - 2.6 x 10 ⁻⁵

Qualitative and Semi-Quantitative Solubility in Organic Solvents

While precise quantitative solubility data (e.g., g/100mL) for **amyl salicylate** in a wide range of organic solvents is not readily available in the public domain, numerous sources confirm its high solubility and, in many cases, miscibility. The following table summarizes these findings.

Table 2: Qualitative and Semi-Quantitative Solubility of **Amyl Salicylate** in Organic Solvents

Solvent	Solubility Description
Ethanol (90%)	Soluble in approximately 3 volumes[5]
Ethanol	Readily soluble[6][7]
Diethyl Ether	Readily soluble[6][7]
Acetone	Readily soluble[6]
Chloroform	Slightly soluble[6]
Ethyl Acetate	Slightly soluble[6]
Benzene	Readily soluble[6]
Carbon Tetrachloride	Readily soluble[6]

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The following protocols outline the methodologies for accurately measuring the solubility of **amyl salicylate**.

The Shake-Flask Method for Equilibrium Solubility

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the saturation concentration of **amyl salicylate** in a solvent at a specific temperature.

Materials:

- **Amyl salicylate** (analytical standard)
- Solvent of interest (e.g., water, ethanol)
- Glass flasks with airtight stoppers
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringes and filters (e.g., 0.45 μm PTFE for organic solvents, PVDF for aqueous solutions)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of **amyl salicylate** to a flask containing a known volume of the solvent. The excess solid is crucial to ensure that a saturated solution is formed.
- Equilibration: Seal the flasks and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$). The flasks should be agitated for a prolonged period

(typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.

- **Phase Separation:** After equilibration, cease agitation and allow the suspension to settle. To separate the saturated solution from the excess solid, withdraw a sample of the supernatant using a syringe and filter it through a membrane filter to remove any undissolved particles. Alternatively, the sample can be centrifuged at a high speed, and the supernatant carefully collected.
- **Quantification:** Accurately dilute the filtered saturated solution with the appropriate solvent. The concentration of **amyl salicylate** in the diluted solution is then determined using a suitable analytical method.

Analytical Techniques for Quantification

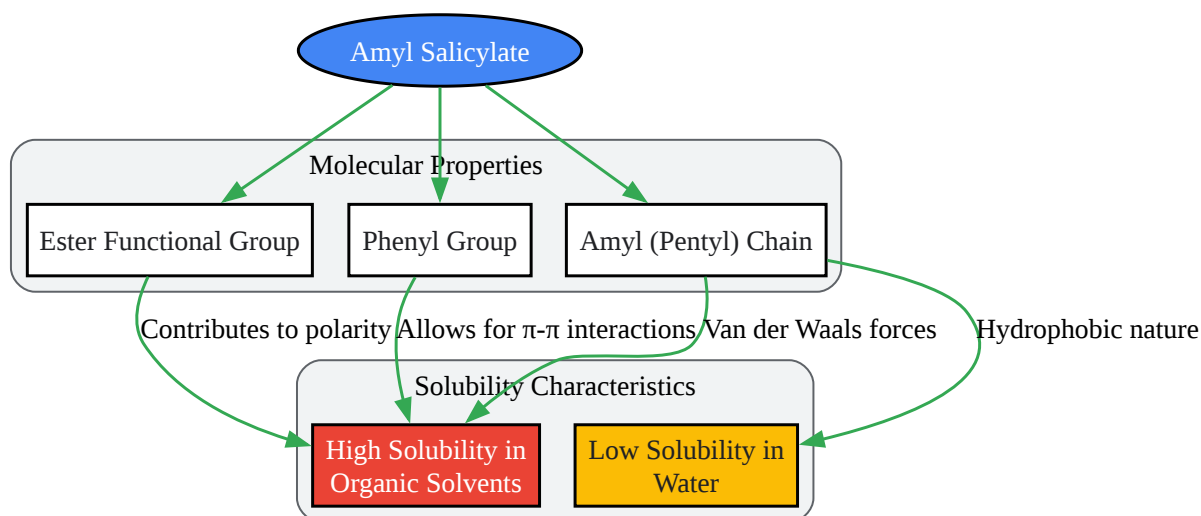
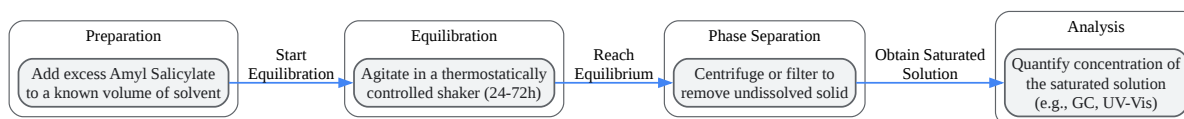
The concentration of **amyl salicylate** in the saturated solution can be determined by several analytical methods:

- **Gas Chromatography (GC):** A robust method for the quantitative analysis of volatile and semi-volatile organic compounds like esters. A calibration curve is prepared using standard solutions of **amyl salicylate** of known concentrations. The saturated solution is then injected into the GC, and its concentration is determined by comparing its peak area to the calibration curve.
- **UV-Vis Spectroscopy:** Salicylates exhibit strong UV absorbance. A UV-Vis spectrophotometer can be used to determine the concentration of **amyl salicylate**. A calibration curve is generated by measuring the absorbance of a series of standard solutions at the wavelength of maximum absorbance (λ_{max}). The concentration of the unknown sample is then calculated using the Beer-Lambert law.
- **Titration:** For determining the concentration of an ester, a saponification reaction followed by back-titration can be employed. A known excess of a strong base (e.g., ethanolic potassium hydroxide) is added to the sample, and the mixture is heated to hydrolyze the ester. The unreacted base is then titrated with a standardized acid. A blank titration without the **amyl salicylate** is also performed to determine the initial amount of base. The difference in the amount of acid used in the sample and blank titrations corresponds to the amount of base that reacted with the **amyl salicylate**.

Mandatory Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **amyl salicylate** solubility using the shake-flask method.



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